

# Mordant Orange 6 chemical structure and formula.

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## Compound of Interest

Compound Name: Mordant Orange 6

Cat. No.: B1607250

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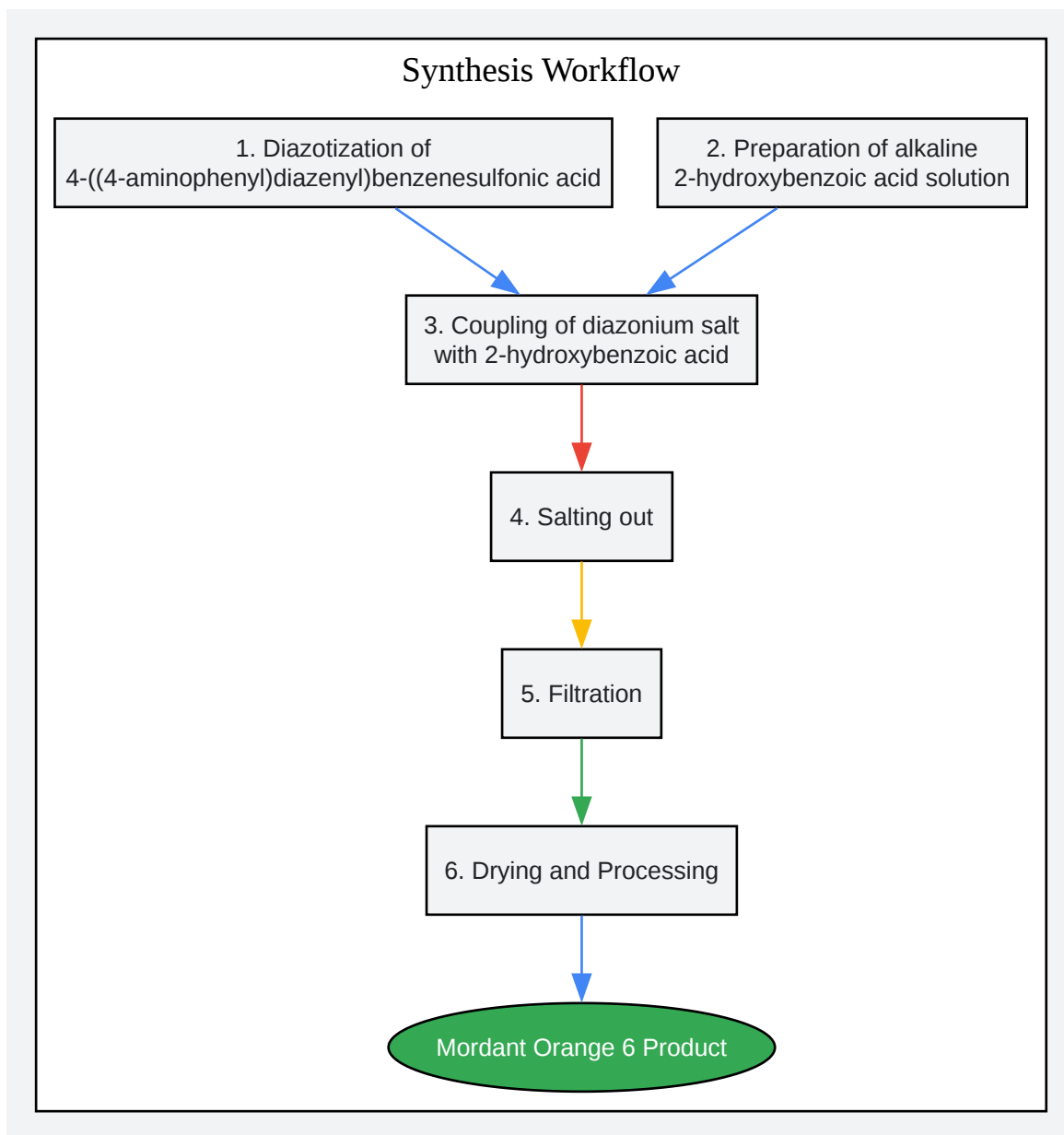
## An In-depth Technical Guide to Mordant Orange 6

**Mordant Orange 6** is a synthetic diazo dye used extensively in the textile industry for dyeing wool, silk, nylon, and leather, as well as for printing on wool, silk, and cotton fabrics.<sup>[1][2][3]</sup> This document provides a comprehensive overview of its chemical structure, properties, and synthesis, tailored for researchers, scientists, and professionals in drug development and related fields.

### Chemical Structure and Formula

**Mordant Orange 6**, also known by its Colour Index number C.I. 26520, is classified as a double azo dye.<sup>[1][3]</sup> Its chemical structure consists of two azo groups (-N=N-) connecting three aromatic rings. The IUPAC name for **Mordant Orange 6** is disodium 4-[[4-[(3-carboxy-4-hydroxyphenyl)diazenyl]phenyl]diazenyl]benzenesulfonate.<sup>[3]</sup>

Below is a diagram representing the chemical structure of **Mordant Orange 6**.



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